

5-Methyloxazole: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 5-Methyloxazole

Cat. No.: B009148

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the safety and handling guidelines for **5-Methyloxazole** (CAS No. 66333-88-8). The information presented herein is intended to equip researchers, scientists, and professionals in drug development with the necessary knowledge to handle this compound responsibly and mitigate potential risks in a laboratory or industrial setting.

Chemical and Physical Properties

While specific experimental data for **5-Methyloxazole** is limited in publicly available resources, the following table summarizes its key chemical and physical properties based on available information.

Property	Value	Source
CAS Number	66333-88-8	--INVALID-LINK--
Molecular Formula	C4H5NO	--INVALID-LINK--
Molecular Weight	83.09 g/mol	--INVALID-LINK--
Density	1.016 g/cm ³	--INVALID-LINK--
Boiling Point	No data available	
Flash Point	No data available	

Hazard Identification and GHS Classification

5-Methyloxazole is classified as a hazardous substance. The following table outlines its GHS hazard classification.

Hazard Class	Hazard Statement
Flammable liquids	H225: Highly flammable liquid and vapor. H226: Flammable liquid and vapor.
Skin corrosion/irritation	H315: Causes skin irritation.
Serious eye damage/eye irritation	H318: Causes serious eye damage. H319: Causes serious eye irritation.
Specific target organ toxicity — single exposure (Respiratory tract irritation)	H335: May cause respiratory irritation.

Signal Word: Danger[\[1\]](#)

Hazard Pictograms:

- Flame
- Corrosion
- Exclamation Mark

Safety and Handling Precautions

Due to its hazardous nature, strict safety protocols must be followed when handling **5-Methyloxazole**.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.

- Respiratory Protection: Use a properly fitted respirator with an organic vapor cartridge if working in a poorly ventilated area or when the potential for inhalation exists.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure that an eyewash station and safety shower are readily accessible.

General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

Storage and Disposal

Proper storage and disposal of **5-Methyloxazole** are crucial to maintain its stability and prevent accidents.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[2][3]
- Keep away from heat, sparks, and open flames.
- Store separately from oxidizing agents and incompatible materials.
- Recommended storage temperature is between 2-8°C.[2][3]

Disposal

- Dispose of waste in accordance with local, state, and federal regulations.
- Do not dispose of down the drain or into the environment.

First Aid Measures

In case of exposure, immediate medical attention is required.

- After Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- After Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.
- Specific Hazards Arising from the Chemical: Flammable liquid and vapor. Vapors may travel to a source of ignition and flash back. Containers may explode when heated. Hazardous combustion products may include carbon oxides and nitrogen oxides.
- Special Protective Equipment for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Toxicological Information

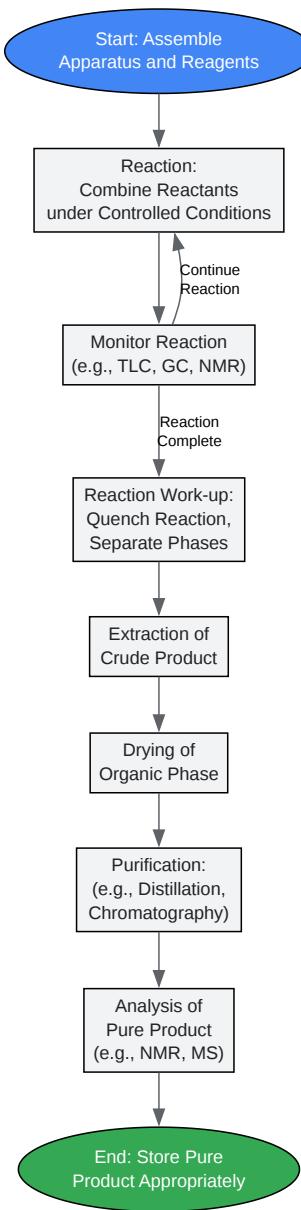
Quantitative toxicological data such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) for **5-Methyloxazole** are not readily available in the searched resources. Due to the lack of specific data, this compound should be handled with the utmost care, assuming it to be toxic.

Occupational Exposure Limits

Specific occupational exposure limits (OELs), such as Permissible Exposure Limits (PELs) or Threshold Limit Values (TLVs), for **5-Methyloxazole** have not been established. In the absence of defined exposure limits, exposure should be minimized to the lowest reasonably achievable level.

Experimental Protocols

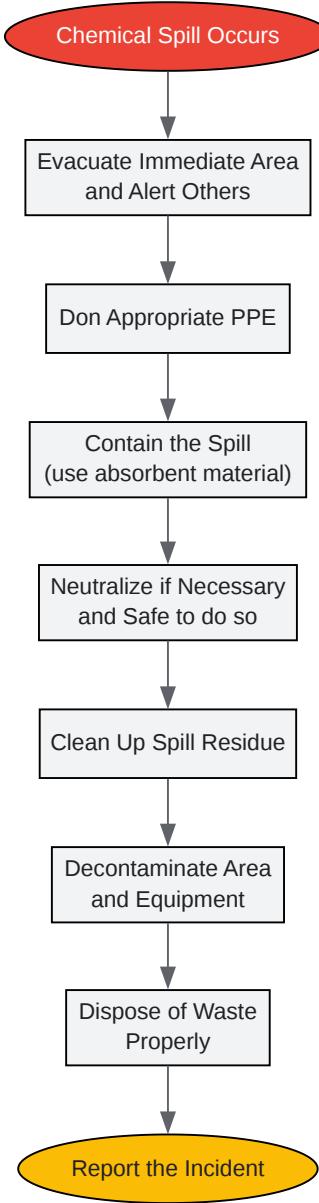
Detailed and verified experimental protocols for the synthesis and purification of **5-Methyloxazole** are not widely available in the public domain. Researchers planning to synthesize or purify this compound should consult specialized chemical literature and perform a thorough risk assessment before proceeding. The following diagram illustrates a general logical workflow for a chemical synthesis, which should be adapted with specific parameters based on a validated protocol.



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General Workflow for Chemical Synthesis

The following diagram outlines the logical steps for handling a chemical spill, which is a critical safety procedure when working with hazardous materials like **5-Methyloxazole**.



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Logical Flow for Chemical Spill Response

Disclaimer: This guide is intended for informational purposes only and should not be considered a substitute for a comprehensive safety data sheet (SDS) or professional safety advice. All personnel handling **5-Methyloxazole** must be thoroughly trained in chemical safety.

and handling procedures. A comprehensive risk assessment should be conducted before any new or modified procedure involving this compound.

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References

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- To cite this document: BenchChem. [5-Methyloxazole: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b009148#5-methyloxazole-safety-and-handling-guidelines>

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